

Arcaine: A Technical Guide to a Versatile Research Compound

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Compound of Interest

Compound Name: Arcaine sulfate

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An In-depth Review of the Discovery, History, and Pharmacological Profile of 1,4-Diguanidinobutane (Arcaine)

Abstract

Arcaine, chemically known as 1,4-Diguanidinobutane, is a research compound that has garnered significant interest for its dual activity as a competitive antagonist at the polyamine site of the N-methyl-D-aspartate (NMDA) receptor and as an inhibitor of nitric oxide synthase (NOS). First identified as a naturally occurring polyamine in the marine invertebrate *Arca noae*, its synthetic counterpart, **Arcaine Sulfate**, has become a valuable tool in neuroscience and pharmacology research. This technical guide provides a comprehensive overview of the discovery and history of Arcaine, its physicochemical properties, and its pharmacological actions. Detailed experimental protocols for its synthesis and for key biological assays are presented, alongside a summary of its quantitative effects on its primary molecular targets. Furthermore, this guide includes diagrams of the NMDA receptor signaling pathway, illustrating the site of Arcaine's action, and a representative experimental workflow for its investigation.

Discovery and History

The journey of Arcaine as a research compound began with its discovery as a natural product. It was first isolated from the mollusk *Arca noae*, from which its name is derived^[1]. Early research focused on its role as a polyamine, a class of organic cations that are essential for cell growth and proliferation.

The synthetic history of 1,4-diguanidinobutane, the chemical entity of Arcaine, is intertwined with the broader exploration of guanidine derivatives. While specific details of its first complete synthesis are not readily available in seminal publications, general methods for the synthesis of related diguanidinoalkanes have been established. These methods typically involve the reaction of a corresponding diamine with a guanylation agent.

The pharmacological significance of Arcaine came to the forefront with the discovery of its potent interaction with the NMDA receptor, a key player in excitatory synaptic transmission in the central nervous system. Seminal work in the early 1990s identified Arcaine as a competitive antagonist at the polyamine modulatory site on the NMDA receptor[2][3]. This discovery positioned Arcaine as a valuable pharmacological tool to probe the function of this receptor complex. Subsequent research also revealed its inhibitory effects on nitric oxide synthase (NOS), adding another layer to its pharmacological profile[2].

Physicochemical Properties

Arcaine is most commonly used in its sulfate salt form, **Arcaine Sulfate**, which is a white to off-white crystalline powder. It is soluble in aqueous solutions, a property that facilitates its use in a wide range of biological assays.

Property	Value
Chemical Name	1,4-Diguanidinobutane sulfate
Synonyms	Arcaine sulfate, N,N'-1,4-Butanediylbisguanidine sulfate
Molecular Formula	C ₆ H ₁₆ N ₆ ·H ₂ SO ₄
Molecular Weight	270.31 g/mol
CAS Number	14923-17-2
Appearance	White to off-white crystalline powder
Solubility	Soluble in 1 M NaOH (50 mg/mL)[4]
Melting Point	>280 °C

Pharmacological Profile

Arcaine's primary pharmacological activities are centered on its interaction with two key enzyme systems: the NMDA receptor and nitric oxide synthase.

NMDA Receptor Antagonism

Arcaine acts as a competitive antagonist at the polyamine binding site on the NMDA receptor. The NMDA receptor is a ligand-gated ion channel that plays a crucial role in synaptic plasticity, learning, and memory. The polyamine site is a modulatory site that, when activated by endogenous polyamines like spermine and spermidine, enhances receptor function. By competitively binding to this site, Arcaine prevents the potentiating effects of endogenous polyamines, thereby reducing NMDA receptor activity.

Arcaine has also been shown to act as an open channel blocker of the NMDA receptor in a voltage-dependent manner. This mechanism is distinct from its action at the polyamine site and contributes to its overall inhibitory effect on NMDA receptor-mediated currents.

Nitric Oxide Synthase Inhibition

In addition to its effects on the NMDA receptor, Arcaine is also an inhibitor of nitric oxide synthase (NOS). NOS enzymes are responsible for the synthesis of nitric oxide (NO), a critical signaling molecule involved in a diverse range of physiological processes, including neurotransmission, vasodilation, and immune responses. There are three main isoforms of NOS: neuronal NOS (nNOS), endothelial NOS (eNOS), and inducible NOS (iNOS). The inhibitory profile of Arcaine across these isoforms has been a subject of investigation.

Quantitative Data

The following tables summarize the available quantitative data on the inhibitory activity of Arcaine.

Table 1: Inhibition of NMDA Receptor Function by Arcaine

Parameter	Value	Species/System	Reference
KD (NMDA-evoked inward currents)	61 μ M (at -60 mV)	Cultured rat hippocampal neurons	
IC50 ([³ H]MK-801 binding)	0.58 μ M	Rat NMDA receptor complex	
IC50 ([³ H]MK-801 binding with 100 μ M spermidine)	12.17 μ M	Rat NMDA receptor complex	

Table 2: Inhibition of Nitric Oxide Synthase by Arcaine

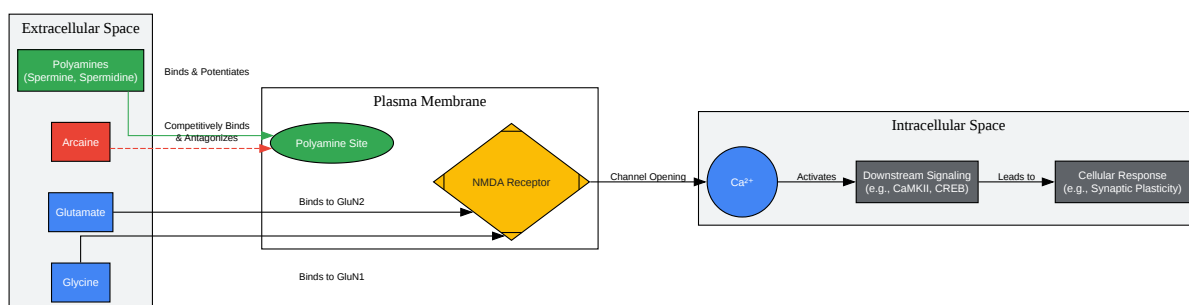
Parameter	Value	Isoform	Reference
IC50	Data not readily available in searched literature	nNOS, eNOS, iNOS	
Ki	Data not readily available in searched literature	nNOS, eNOS, iNOS	

Note: While Arcaine is known to be a NOS inhibitor, specific IC50 or Ki values for the different isoforms were not found in the provided search results. Further research is needed to quantify its inhibitory potency against each NOS isoform.

Signaling Pathways and Experimental Workflows

NMDA Receptor Signaling Pathway

The following diagram illustrates the NMDA receptor signaling pathway and the antagonistic action of Arcaine at the polyamine site.

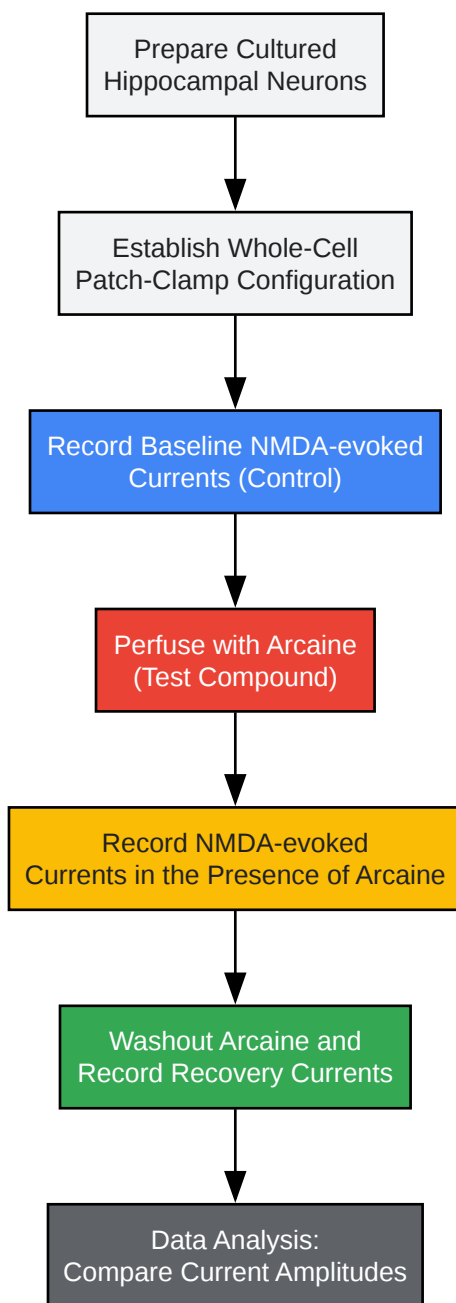


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Caption: NMDA receptor signaling and Arcaine's mechanism of action.

Experimental Workflow: Electrophysiological Recording

The following diagram outlines a typical experimental workflow for assessing the effect of Arcaine on NMDA receptor-mediated currents using whole-cell patch-clamp electrophysiology.



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References

- 1. Arcaine | C₆H₁₆N₆ | CID 2227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Arcaine sulfate | NMDA receptor antagonist | Hello Bio [hellobio.com]
- 3. Arcaine blocks N-methyl-D-aspartate receptor responses by an open channel mechanism: whole-cell and single-channel recording studies in cultured hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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